

Protocols for safe handling and storage of (1-Ethylpropyl)benzene

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Compound of Interest

Compound Name: (1-Ethylpropyl)benzene

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Application Notes and Protocols for (1-Ethylpropyl)benzene

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols and safety information for the handling and storage of **(1-Ethylpropyl)benzene** (CAS No. 1196-58-3), also known as 3-Phenylpentane. Adherence to these guidelines is crucial to ensure a safe laboratory environment.

Quantitative Safety Data

(1-Ethylpropyl)benzene is a flammable liquid and should be handled with care. The following table summarizes its key quantitative safety and physical properties.

Property	Value	Source(s)
Molecular Formula	C ₁₁ H ₁₆	[1][2]
Molecular Weight	148.24 g/mol	[1][2]
Appearance	Colorless to light yellow clear liquid	[3]
Boiling Point	191 °C	[1][3]
Melting Point	-44.72 °C (estimate)	[1]
Flash Point	60.6 °C	[1]
Density	0.86 g/cm ³	[1]
Refractive Index	1.4870 - 1.4890	[1]
GHS Hazard Statements	H226: Flammable liquid and vapor. H302: Harmful if swallowed.	[1][3][4]

Safe Handling Protocols

2.1 Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.[5][6]
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) are required. For prolonged contact or handling large quantities, consider more robust gloves like Viton or Neoprene.[6][7] If any splash occurs, immediately remove and discard contaminated gloves.[7]
- Body Protection: A flame-resistant laboratory coat must be worn and fully buttoned.[6] Full-length pants and closed-toe shoes are mandatory in the handling area.[6]
- Respiratory Protection: Use only in a well-ventilated area, preferably within a chemical fume hood.[7] If working outside a fume hood where vapors may be generated, respiratory protection may be necessary.[6]

2.2 Engineering Controls

- Ventilation: Always handle **(1-Ethylpropyl)benzene** in a well-ventilated area.[3][8] A chemical fume hood is the preferred designated area for handling this substance.[7]
- Ignition Sources: Keep away from open flames, hot surfaces, sparks, and other sources of ignition.[3][5][8] Use non-sparking tools and explosion-proof electrical equipment.[3][5][8]
- Static Discharge: Take precautionary measures against static discharge.[3][5][8] Ground and bond containers and receiving equipment during transfer.[5][9]

2.3 Handling Procedures

- Preparation: Designate a specific area for handling **(1-Ethylpropyl)benzene**.[7] Ensure all necessary PPE is worn correctly.
- Dispensing: When transferring the liquid, do so in a chemical fume hood. Use the smallest practical quantity for the experiment.[7] Keep the container tightly closed when not in use.[3][8]
- Spill Response:
 - Immediately evacuate the area in case of a large spill.[6]
 - For small spills, contain the spillage with a non-combustible absorbent material (e.g., sand, vermiculite).
 - Collect the absorbed material using non-sparking tools and place it in a suitable, sealed container for disposal.[10]
 - Ventilate the area and clean the spill zone.
- Hygiene: Wash hands thoroughly after handling.[7][8] Do not eat, drink, or smoke in the work area.[7][9]

Storage Protocols

- General Storage: Store in a cool, dry, and well-ventilated place, away from heat and direct sunlight.[3][8][9] A designated flammable liquid storage cabinet is recommended.[7]

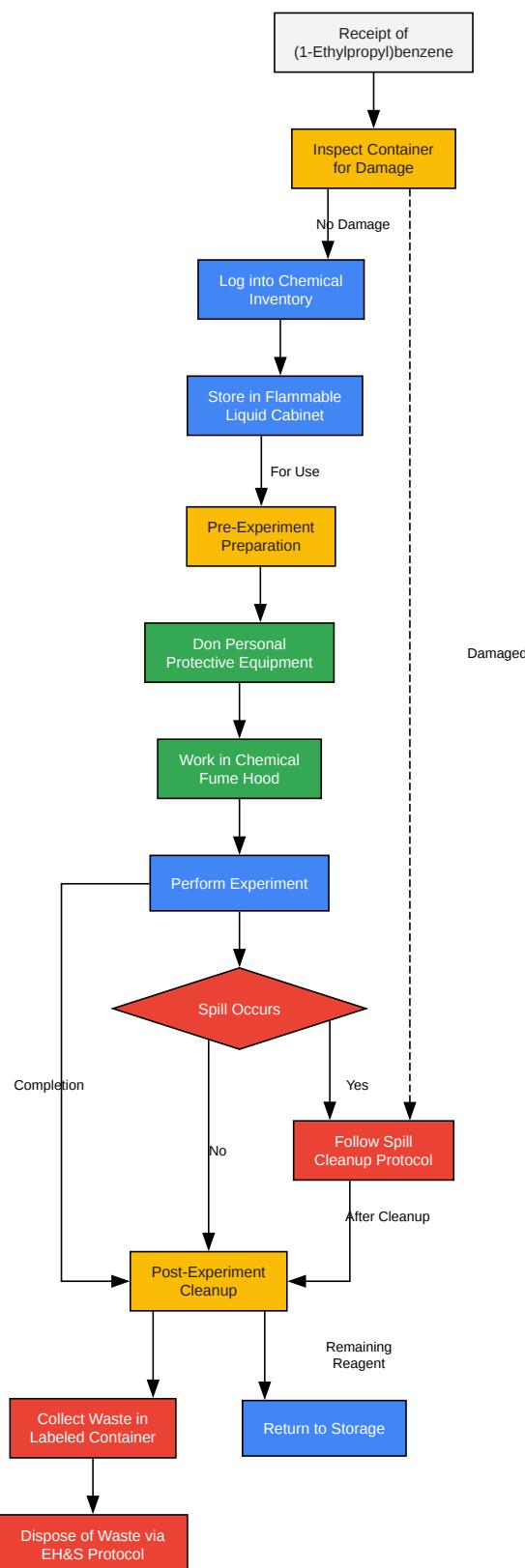
- Container: Keep the container tightly closed and sealed.[3][7][8]
- Incompatible Materials: Store separately from strong oxidizing agents.[7][8]
- Labeling: Ensure containers are clearly labeled with the chemical name and appropriate hazard warnings.

Waste Disposal

- **(1-Ethylpropyl)benzene** and any contaminated materials are considered hazardous waste.
[7]
- Do not dispose of this chemical down the drain or in regular trash.[7]
- Collect all waste in a properly labeled, sealed container.[8]
- Dispose of the waste through an approved hazardous waste disposal service, following all local, state, and federal regulations.[3][8]

Experimental Workflow & Safety Logic

The following diagram illustrates the logical workflow for the safe handling of **(1-Ethylpropyl)benzene**, from receipt to disposal.



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